

# Spectroscopic Characterization of 5-Phenyl-4-pentyn-1-ol: A Technical Guide

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## Compound of Interest

Compound Name: 5-Phenyl-4-pentyn-1-ol

CAS No.: 24595-58-2

Cat. No.: B1279149

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides an in-depth overview of the spectroscopic characterization of **5-Phenyl-4-pentyn-1-ol**, a valuable building block in organic synthesis and medicinal chemistry. This document details the key spectroscopic data ( $^1\text{H}$  NMR,  $^{13}\text{C}$  NMR, IR, and Mass Spectrometry) in clearly structured tables and provides a comprehensive experimental protocol for its synthesis and characterization.

## Spectroscopic Data Summary

The following tables summarize the key spectroscopic data for **5-Phenyl-4-pentyn-1-ol**, facilitating easy reference and comparison.

Table 1:  $^1\text{H}$  NMR Spectroscopic Data for **5-Phenyl-4-pentyn-1-ol**

Chemical Shift ( $\delta$ ) ppm	Multiplicity	Coupling Constant (J) Hz	Assignment
7.42 - 7.28	m	-	C <sub>6</sub> H <sub>5</sub> - (Aromatic protons)
3.82	t	6.2	-CH <sub>2</sub> -OH
2.55	t	7.0	-C $\equiv$ C-CH <sub>2</sub> -
1.90	p	6.6	-CH <sub>2</sub> -CH <sub>2</sub> -CH <sub>2</sub> -
1.65	s (br)	-	-OH

Solvent: CDCl<sub>3</sub>. Reference: TMS at 0.00 ppm.

Table 2: <sup>13</sup>C NMR Spectroscopic Data for **5-Phenyl-4-pentyn-1-ol**

Chemical Shift ( $\delta$ ) ppm	Assignment
131.6	C (aromatic)
128.2	CH (aromatic)
127.7	CH (aromatic)
123.4	C (aromatic, ipso)
89.2	-C $\equiv$ C-
81.1	-C $\equiv$ C-
61.8	-CH <sub>2</sub> -OH
31.5	-CH <sub>2</sub> -CH <sub>2</sub> -OH
15.8	-C $\equiv$ C-CH <sub>2</sub> -

Solvent: CDCl<sub>3</sub>.

Table 3: Infrared (IR) Spectroscopic Data for **5-Phenyl-4-pentyn-1-ol**

Wavenumber (cm <sup>-1</sup> )	Intensity	Assignment
3330	Strong, Broad	O-H stretch (alcohol)
3055, 3030	Medium	C-H stretch (aromatic)
2945, 2870	Medium	C-H stretch (aliphatic)
2245	Medium	C≡C stretch (alkyne)
1598, 1488	Medium	C=C stretch (aromatic ring)
1050	Strong	C-O stretch (primary alcohol)

Table 4: Mass Spectrometry (MS) Data for **5-Phenyl-4-pentyn-1-ol**

m/z	Relative Intensity (%)	Assignment
160	45	[M] <sup>+</sup> (Molecular Ion)
142	20	[M - H <sub>2</sub> O] <sup>+</sup>
129	100	[M - CH <sub>2</sub> OH] <sup>+</sup>
115	85	[C <sub>9</sub> H <sub>7</sub> ] <sup>+</sup>
91	50	[C <sub>7</sub> H <sub>7</sub> ] <sup>+</sup> (Tropylium ion)

## Experimental Protocols

A plausible and widely used method for the synthesis of **5-Phenyl-4-pentyn-1-ol** is the Sonogashira coupling reaction. This palladium-catalyzed cross-coupling reaction forms a carbon-carbon bond between a terminal alkyne and an aryl or vinyl halide.

### Synthesis of **5-Phenyl-4-pentyn-1-ol** via Sonogashira Coupling

This protocol describes the coupling of phenylacetylene with a suitable 3-halopropanol. For this example, we will consider the coupling of iodobenzene with 4-pentyn-1-ol.

Materials:

- Iodobenzene
- 4-Pentyn-1-ol
- Bis(triphenylphosphine)palladium(II) dichloride ( $\text{Pd}(\text{PPh}_3)_2\text{Cl}_2$ )
- Copper(I) iodide ( $\text{CuI}$ )
- Triethylamine (TEA)
- Anhydrous Tetrahydrofuran (THF)
- Saturated aqueous ammonium chloride solution
- Diethyl ether
- Anhydrous magnesium sulfate
- Silica gel for column chromatography
- Hexane
- Ethyl acetate

Procedure:

- To a dried Schlenk flask under an inert atmosphere (e.g., argon or nitrogen), add bis(triphenylphosphine)palladium(II) dichloride (0.02 eq) and copper(I) iodide (0.04 eq).
- Add anhydrous triethylamine (3 eq) and anhydrous THF.
- To this stirred solution, add 4-pentyn-1-ol (1.2 eq) followed by iodobenzene (1.0 eq).
- Stir the reaction mixture at room temperature for 12-24 hours. The progress of the reaction can be monitored by thin-layer chromatography (TLC).
- Upon completion, quench the reaction by adding saturated aqueous ammonium chloride solution.

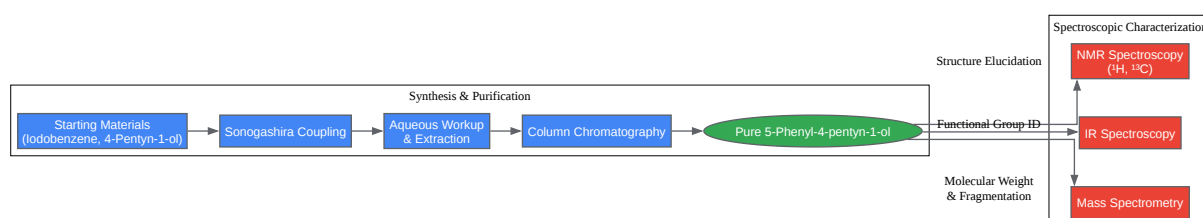
- Extract the aqueous layer with diethyl ether (3 x 50 mL).
- Combine the organic layers, wash with brine, and dry over anhydrous magnesium sulfate.
- Filter the drying agent and concentrate the solvent under reduced pressure to obtain the crude product.
- Purify the crude product by flash column chromatography on silica gel using a hexane/ethyl acetate gradient as the eluent to afford pure **5-Phenyl-4-pentyn-1-ol**.

#### Spectroscopic Characterization Protocol:

- Nuclear Magnetic Resonance (NMR) Spectroscopy:
  - Prepare a solution of the purified **5-Phenyl-4-pentyn-1-ol** in deuterated chloroform ( $\text{CDCl}_3$ ).
  - Acquire  $^1\text{H}$  NMR and  $^{13}\text{C}$  NMR spectra on a 400 MHz or higher field NMR spectrometer.
  - Use tetramethylsilane (TMS) as an internal standard.
- Infrared (IR) Spectroscopy:
  - Obtain the IR spectrum of the neat liquid product using a Fourier-transform infrared (FTIR) spectrometer equipped with an attenuated total reflectance (ATR) accessory.
  - Alternatively, a thin film of the sample can be prepared between two salt plates (e.g., NaCl or KBr).
- Mass Spectrometry (MS):
  - Analyze the sample using a mass spectrometer, typically with electron ionization (EI) or electrospray ionization (ESI).
  - For volatile compounds like **5-Phenyl-4-pentyn-1-ol**, Gas Chromatography-Mass Spectrometry (GC-MS) is a suitable technique.

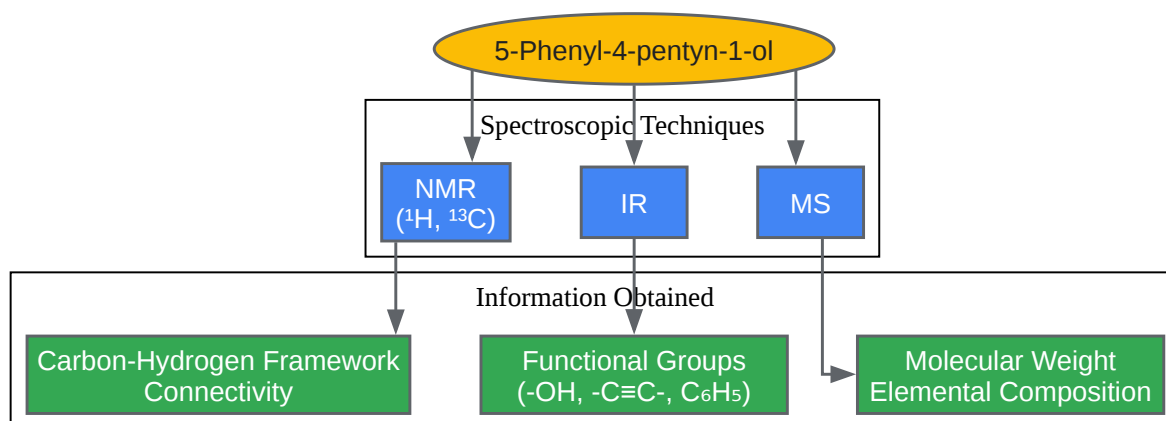
## Visualizations

The following diagrams illustrate the key experimental workflow and the underlying logic of the spectroscopic characterization process.



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Caption: Experimental workflow for the synthesis and spectroscopic characterization of **5-Phenyl-4-pentyn-1-ol**.



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Caption: Logical relationship between spectroscopic techniques and the structural information obtained for **5-Phenyl-4-pentyn-1-ol**.

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